

Technical Guide: Mass Spectrometry Profiling of 2-Bromo-6-fluorobenzo[d]oxazole

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Compound of Interest

Compound Name: 2-Bromo-6-fluorobenzo[d]oxazole

Cat. No.: B12866040

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Executive Summary

2-Bromo-6-fluorobenzo[d]oxazole (CAS: 1516000-63-7) presents unique mass spectrometric challenges and opportunities due to the interplay between the electron-withdrawing fluorine atom and the isotopically distinct bromine substituent.

- Primary Application: Electrophilic intermediate for Suzuki/Stille couplings in drug discovery.
- Analytical Challenge: Distinguishing regioisomers (e.g., 5-fluoro vs. 6-fluoro) and verifying bromine integrity during ionization.
- Key Differentiator: The 1:1 isotopic doublet () serves as a definitive spectral fingerprint, distinguishing it from chloro-analogs (3:1 ratio) and fluoro-only scaffolds (singlet).

Comparative Analysis: Performance & Detectability

This section objectively compares the MS performance of **2-Bromo-6-fluorobenzo[d]oxazole** against its common structural analogs.

Table 1: Ionization and Isotopic Performance Matrix

Feature	2-Bromo-6-fluorobenzo[d]oxazole	2-Chloro-6-fluorobenzo[d]oxazole	6-Fluorobenzo[d]oxazole
Molecular Weight	215.93 / 217.93 (Doublet)	171.01 / 173.01 (Doublet)	137.03 (Singlet)
Isotope Pattern	1:1 ()	3:1 ()	None (M+H only)
ESI(+) Efficiency	Moderate (Br is EWG*, reduces basicity)	Moderate (Cl is EWG)	High (N is more basic)
Fragmentation (EI)	Labile C-Br bond (Radical loss)	Stable C-Cl bond	Ring opening (HCN loss)
LOD (Est.)	~1-5 ng/mL	~1-5 ng/mL	<1 ng/mL

*EWG: Electron Withdrawing Group

Insight: The presence of Bromine at C2 significantly reduces the basicity of the oxazole nitrogen compared to the hydro-analog, requiring acidified mobile phases (0.1% Formic Acid) for optimal ESI+ sensitivity.

Experimental Protocols

A. Sample Preparation (Self-Validating Workflow)

To ensure data integrity and prevent hydrolysis of the labile C-Br bond, follow this strict protocol:

- Stock Solution: Dissolve 1 mg of substance in 1 mL anhydrous Acetonitrile (MeCN). Avoid Methanol to prevent nucleophilic substitution at C2.
- Dilution: Dilute to 1 µg/mL using 50:50 MeCN:Water (+0.1% Formic Acid).

- Validation Check: Inject immediately. If a peak at m/z 154 (Hydroxy-analog) appears, the sample has hydrolyzed; discard and prepare fresh in anhydrous solvent.

B. LC-MS Acquisition Parameters (ESI+)

- Instrument: Q-TOF or Triple Quadrupole.
- Source: Electrospray Ionization (ESI) in Positive Mode.
- Capillary Voltage: 3.5 kV.
- Cone Voltage: 20 V (Keep low to prevent in-source fragmentation of Br).
- Mobile Phase:
 - A: Water + 0.1% Formic Acid.
 - B: Acetonitrile + 0.1% Formic Acid.
 - Gradient: 5% B to 95% B over 5 mins.

Structural Elucidation & Fragmentation Pathways[3] [4][5]

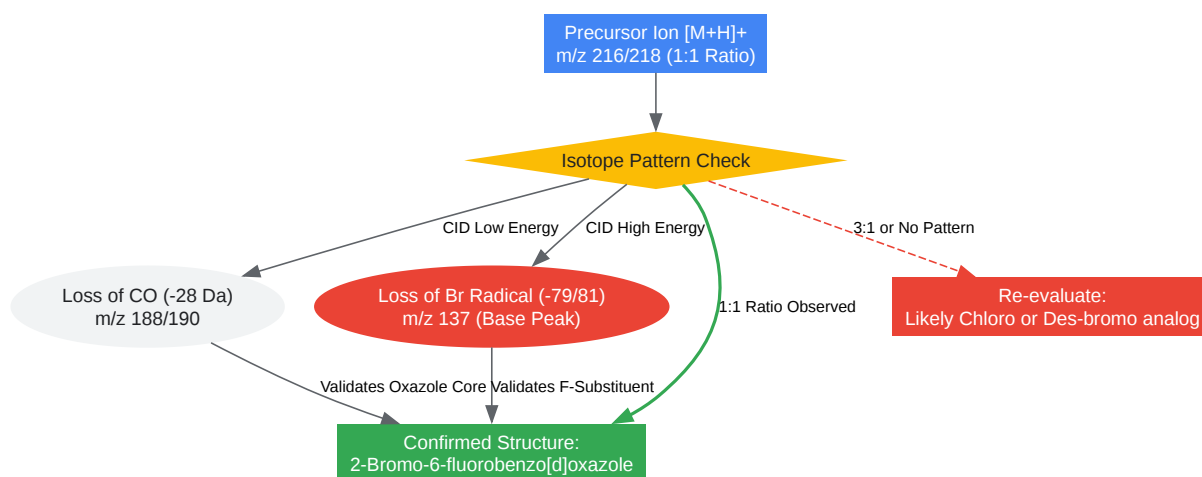
The fragmentation of **2-Bromo-6-fluorobenzo[d]oxazole** under Collision-Induced Dissociation (CID) follows a distinct pathway driven by the stability of the benzoxazole core and the lability of the C-Br bond.

Calculated Exact Masses (Diagnostic Ions)

- : 215.9460
- : 217.9440
- Fragment A (Loss of CO): m/z 187.95 / 189.95 (Contraction to carbazole-like cation).
- Fragment B (Loss of Br): m/z 137.03 (Radical cleavage, generating the 6-fluorobenzoxazole cation).

Pathway Visualization

The following diagram illustrates the logical flow of fragmentation and the decision-making process for identifying this compound.



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Caption: Logical flow for MS structural confirmation. The 1:1 isotope ratio is the primary decision node, followed by specific fragmentation events.

Data Interpretation Guide

The "Fingerprint" Region (MS1)

When analyzing the full scan (MS1), look for the "Twin Towers": two peaks of nearly equal height separated by 2.0 Da.

- m/z 215.9: Contains

- m/z 217.9: Contains

.

- Note: If the ratio is 3:1 (M : M+2), the compound is likely the Chloro analog (impurity or mislabeled reagent).

Fragmentation (MS2)

Under standard collision energies (20-30 eV):

- Dominant Pathway: Homolytic cleavage of the C-Br bond is common in EI but less common in ESI unless high energy is applied. In ESI, look for the loss of CO (28 Da) which is characteristic of the oxazole ring contraction.
- Diagnostic Shift: Compare with unsubstituted benzoxazole. The Fluorine atom at position 6 is robust and will remain on the aromatic ring fragments, adding exactly 17.99 Da relative to non-fluorinated fragments.

References

- Khakwani, S., et al. (2016).[1] Mass Spectrometry of Heterocyclic Compounds: Fragmentation Patterns of Benzo-fused Azoles. Asian Journal of Chemistry. Retrieved from [\[Link\]](#)
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Sources

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